

A Technical Guide to the Solubility of Diethyl Dodecanedioate in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl dodecanedioate

Cat. No.: B016437

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Executive Summary

Diethyl dodecanedioate (CAS No. 10471-28-0) is a long-chain aliphatic diester utilized in the synthesis of polymers and as a plasticizer.^{[1][2]} Its solubility characteristics are critical for its application in reaction chemistry, formulation science, and material engineering. This technical guide provides a comprehensive overview of the known solubility properties of **diethyl dodecanedioate**, addresses the current gap in quantitative data, and furnishes a detailed experimental protocol for its determination.

While qualitative assessments indicate that **diethyl dodecanedioate** is soluble in organic solvents, a thorough review of scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data (e.g., mole fraction, g/100 mL) at various temperatures.^{[2][3]} Chemical supplier information confirms its general solubility in solvents such as chloroform and methanol.^{[3][4]} Given this gap, this guide focuses on the foundational principles of its solubility and provides researchers with a robust methodology to generate the necessary data in their own laboratories.

Physicochemical Properties of Diethyl Dodecanedioate

Property	Value	Reference
CAS Number	10471-28-0	[5]
Molecular Formula	C ₁₆ H ₃₀ O ₄	[5]
Molecular Weight	286.41 g/mol	[5]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	
Physical State (20°C)	Liquid	
Boiling Point	192-193 °C @ 14 mm Hg	[3]
Density	0.951 g/mL at 25 °C	[3]

Qualitative Solubility Profile

Diethyl dodecanedioate is characterized as a hydrophobic molecule with a long, nonpolar twelve-carbon backbone flanked by two polar ester groups.[2] This structure dictates its solubility behavior according to the principle of "like dissolves like."

- Organic Solvents: It is readily soluble in organic solvents.[2] Specific examples from chemical databases include:
 - Chloroform[3][4]
 - Methanol[3][4]
- Aqueous Solvents: Due to its hydrophobic nature, it has limited solubility in water.[2]

Experimental Protocol for Solubility Determination: Static Gravimetric Method

The following is a detailed, generalized protocol for the experimental determination of **diethyl dodecanedioate** solubility in an organic solvent. This method is adapted from standard laboratory techniques for solid-liquid and liquid-liquid equilibrium studies.

Objective: To determine the concentration of **diethyl dodecanedioate** in a saturated solution of a given organic solvent at a constant temperature.

Apparatus:

- Jacketed glass equilibrium vessel
- Thermostatic circulator (water bath)
- Magnetic stirrer and stir bar
- Calibrated digital thermometer
- Analytical balance (readable to ± 0.1 mg)
- Syringe with a filter attachment (e.g., 0.45 μm PTFE)
- Pre-weighed vials for sample collection
- Drying oven or vacuum oven

Procedure:

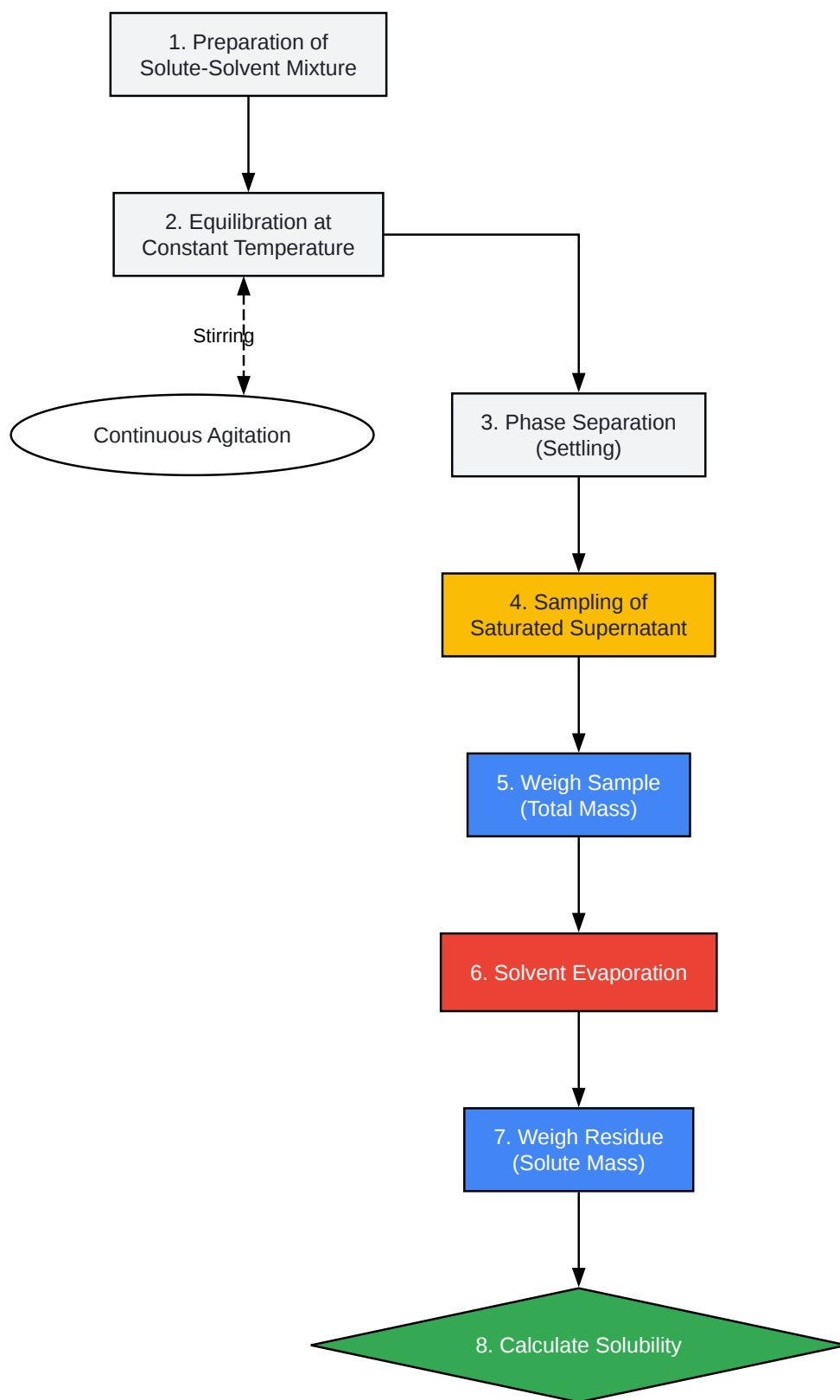
- System Setup: Place a known mass of the chosen organic solvent into the jacketed glass vessel. Connect the vessel to the thermostatic circulator set to the desired experimental temperature.
- Preparation of Saturated Solution: Add an excess of **diethyl dodecanedioate** to the solvent. The presence of a separate, undissolved phase of **diethyl dodecanedioate** is necessary to ensure saturation.
- Equilibration: Stir the mixture vigorously using the magnetic stirrer to facilitate dissolution and achieve equilibrium. Allow the system to equilibrate for a minimum of 6-8 hours at a constant, monitored temperature.
- Phase Separation: Stop the stirring and allow the mixture to settle for at least 2 hours, permitting the undissolved solute to separate from the clear, saturated solution.

- **Sampling:** Carefully withdraw a sample of the clear supernatant (the saturated solution) using a syringe pre-heated to the experimental temperature to prevent precipitation. Immediately pass the sample through the filter into a pre-weighed, airtight vial.
- **Mass Determination:** Accurately weigh the vial containing the saturated solution to determine the total mass of the sample.
- **Solvent Evaporation:** Place the uncapped vial in a drying oven set to a temperature sufficient to evaporate the solvent without degrading the **diethyl dodecanedioate** (e.g., 60-80°C). A vacuum oven is preferred to facilitate evaporation at lower temperatures.
- **Final Mass Measurement:** Continue drying until the vial reaches a constant mass. Cool the vial in a desiccator before each weighing to prevent moisture absorption. The final mass is that of the dissolved **diethyl dodecanedioate**.
- **Calculation:**
 - $\text{Mass of Solvent} = (\text{Total Mass of Sample}) - (\text{Mass of Dissolved Diethyl Dodecanedioate})$
 - $\text{Solubility (g/100 g solvent)} = [(\text{Mass of Dissolved Diethyl Dodecanedioate}) / (\text{Mass of Solvent})] \times 100$

This procedure should be repeated at various temperatures to generate a complete solubility curve.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the static gravimetric method for determining solubility.



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Caption: Workflow for the Static Gravimetric Solubility Determination Method.

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- To cite this document: BenchChem. [A Technical Guide to the Solubility of Diethyl Dodecanedioate in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016437#solubility-of-diethyl-dodecanedioate-in-organic-solvents]

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